

# (2R)-2-(Methoxymethyl)morpholine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: (2R)-2-(Methoxymethyl)morpholine

Cat. No.: B114748

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Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **(2R)-2-(Methoxymethyl)morpholine**. It is intended for use by qualified individuals trained in handling hazardous chemicals. All information should be supplemented with a thorough review of the most current Safety Data Sheet (SDS) for the specific product being used. The toxicological data presented is primarily for the parent compound, morpholine, and should be considered as a surrogate in the absence of specific data for **(2R)-2-(Methoxymethyl)morpholine**.

## Chemical and Physical Properties

**(2R)-2-(Methoxymethyl)morpholine** is a morpholine derivative. While specific experimental data for this compound is limited, the properties of the parent compound, morpholine, provide a strong indication of its characteristics.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	131.17 g/mol	[1]
CAS Number	157791-21-4	[1]
Appearance	Liquid	[2]
Synonyms	(R)-2-(Methoxymethyl)morpholine	[1]

Properties of Morpholine (CAS 110-91-8) for reference:

Property	Value	Reference
Boiling Point	129 °C	[3]
Melting Point	-4.9 °C	[3]
Flash Point	32 °C (Closed Cup)	[3]
Density	0.996 g/mL at 25 °C	
Solubility	Soluble in water	

## Hazard Identification and GHS Classification

Based on available data for **(2R)-2-(Methoxymethyl)morpholine** and the more extensive data for the parent compound, morpholine, the following hazards are identified.

GHS Pictograms for **(2R)-2-(Methoxymethyl)morpholine**:

- GHS07: Exclamation Mark[1]

Hazard Statements for **(2R)-2-(Methoxymethyl)morpholine**:[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Classification for Morpholine (as a surrogate):

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.[4]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[4]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled.
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[4]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child.

## Toxicological Data (Primarily for Morpholine)

Metric	Value	Species	Route	Reference
LD <sub>50</sub> (Oral)	1900 mg/kg	Rat	Oral	[3]
LD <sub>50</sub> (Dermal)	500 mg/kg	Rabbit	Dermal	[3]

## Experimental Protocols for Safe Handling Personal Protective Equipment (PPE)

A risk assessment should be conducted for each specific use. The following PPE is generally recommended:

- **Eye/Face Protection:** Chemical safety goggles and a face shield.
- **Skin Protection:** Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## Handling and Storage

- **Handling:**
  - Work in a well-ventilated area, preferably a chemical fume hood.
  - Avoid contact with skin, eyes, and clothing.
  - Do not breathe vapors or mist.
  - Use only non-sparking tools.
  - Take precautionary measures against static discharge.
  - Ground and bond containers when transferring material.
- **Storage:**
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.
  - Keep away from heat, sparks, open flames, and hot surfaces.
  - Store in a corrosives-compatible area.
  - Keep away from oxidizing agents and strong acids.

## Spill and Leak Procedures

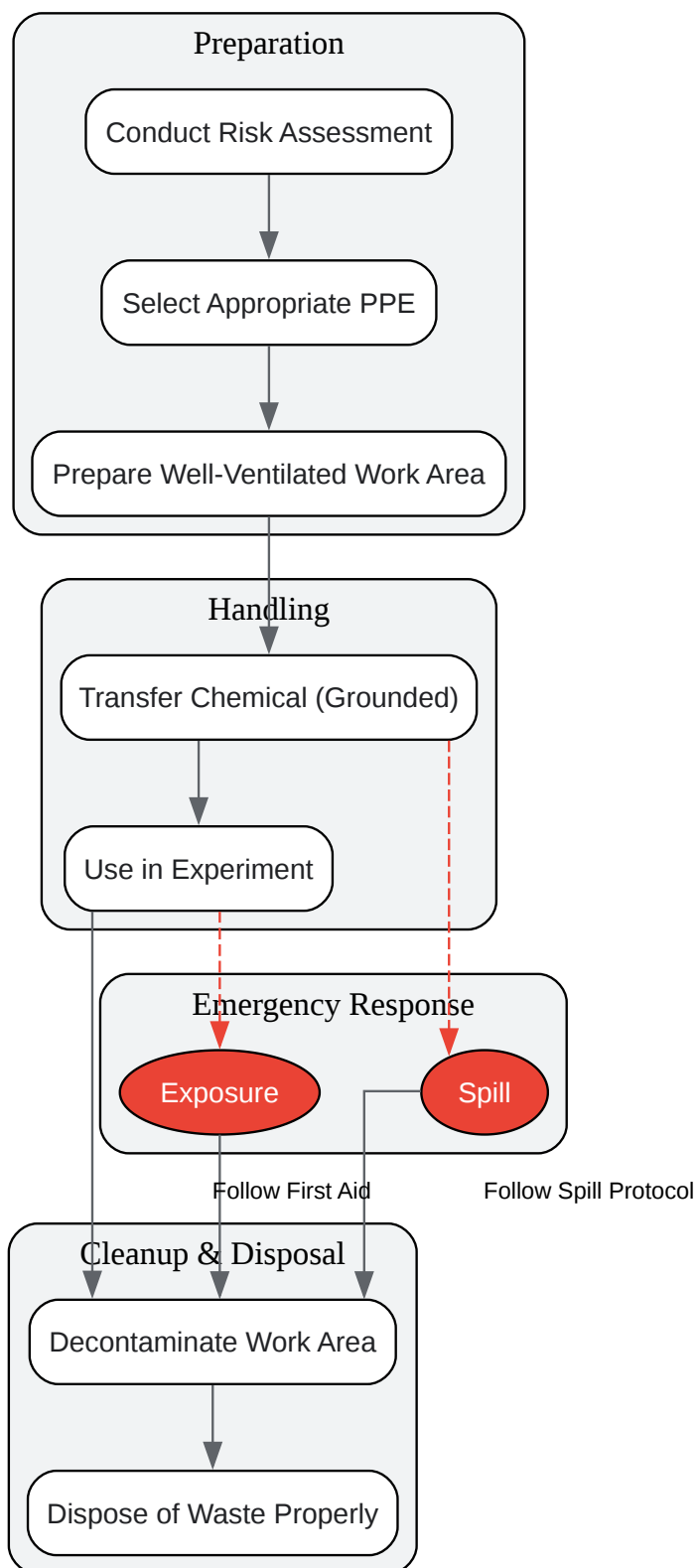
- **Small Spills:**

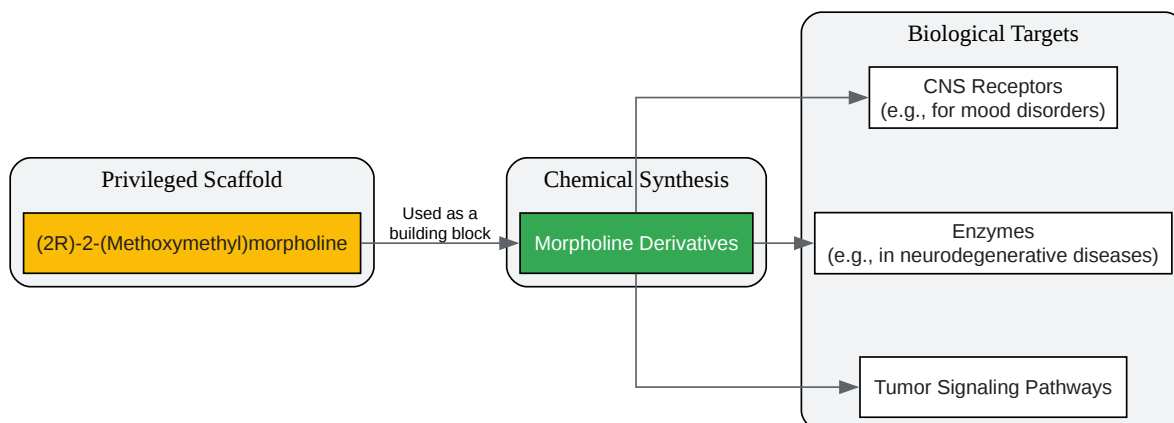
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Place the absorbed material into a suitable, labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.
- Large Spills:
  - Evacuate the area.
  - Wear appropriate PPE, including respiratory protection.
  - Contain the spill to prevent it from entering drains or waterways.
  - Follow the procedure for small spills.
  - It may be necessary to contain and dispose of the material as hazardous waste.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Visualizations





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## References

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